

4'-Hydroxy Diclofenac-13C6 storage conditions

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Compound Focus: 4'-Hydroxy Diclofenac-13C6

CAS No.: 1189656-64-1

Cat. No.: S864629

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Storage Conditions & Handling

The table below summarizes the key storage and handling specifications for 4'-Hydroxy Diclofenac-¹³C₆ from various suppliers.

Supplier / Source	Physical Form	Recommended Long-Term Storage	Reconstitution / In-Solvent Storage	Additional Handling Notes
MedChemExpress (MCE) [1]	Solid	-20°C (3 years); 4°C (2 years)	-80°C (6 months); -20°C (1 month)	Ship & store at room temperature in continental US; storage conditions may vary elsewhere [1].
Cerilliant (Sigma-Aldrich) [2]	Solution (in methanol)	-20°C	Not Applicable	Certified Reference Material. Danger: Flammable liquid; acute toxicity [2].

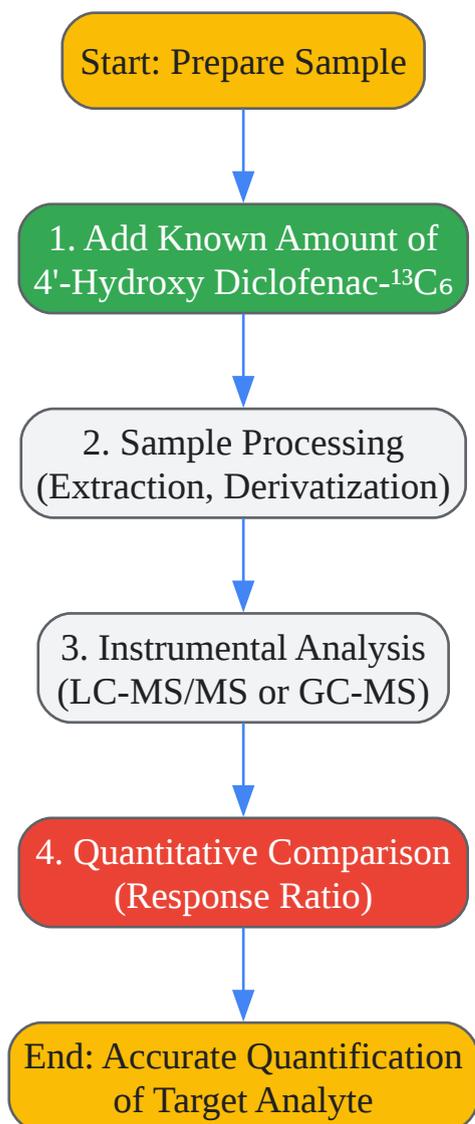
Supplier / Source	Physical Form	Recommended Long-Term Storage	Reconstitution / In-Solvent Storage	Additional Handling Notes
Pharmaffiliates [3]	Pale-Grey Solid	2-8°C (Refrigerator)	Not Specified	Store under inert atmosphere. Shipping conditions: Ambient [3].

Applications & Experimental Context

This compound is a stable, heavy isotope-labeled standard, primarily used in quantitative analytical techniques.

- **Primary Application:** It serves as an **internal standard** for accurate quantification using methods like **Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)** and Gas Chromatography-Mass Spectrometry (GC-MS) [1] [2]. The $^{13}\text{C}_6$ label allows it to be distinguished from the non-labeled analyte, correcting for variability in sample preparation and instrument analysis.
- **Research Use:** It is explicitly labeled "For research use only" and is not for sale to patients [1]. Its applications span pharmaceutical research, clinical testing, urine drug monitoring, and forensic analysis [2].

The following diagram illustrates the standard experimental workflow for using this compound as an internal standard in analytical methods like LC-MS/MS:



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Workflow for using a stable isotope-labeled internal standard in quantitative bioanalysis.

Critical Handling Considerations

Based on the available data, here are key points for proper handling:

- **Form-Specific Storage:** Pay close attention to the physical form you possess. **Solutions** (especially in methanol) are flammable and have specific safety hazards [2]. **Solid powders** may require storage under an **inert atmosphere** to maintain stability [3].

- **Temperature Consistency:** The storage recommendations vary between suppliers. Adhere to the specific certificate of analysis (COA) from your supplier. When storing in solvent, the stability is significantly reduced (-80°C for 6 months vs. -20°C for 3 years for the solid form) [1].
- **Experimental Workflow:** As an internal standard, it must be added to the sample at the **very beginning of the analytical workflow** to accurately account for any losses during processing [4] [5].

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References

1. 4'-Hydroxy diclofenac-13C6 | Stable Isotope [medchemexpress.com]
2. 4'-Hydroxydiclofenac- 13 C 6 solution [sigmaaldrich.com]
3. 4'-Hydroxy Diclofenac-13C6 (Contain 3% unlabeled) [pharmaffiliates.com]
4. Liquid chromatography–tandem mass spectrometry ... [sciencedirect.com]
5. Integrated Assessment of Diclofenac Biotransformation, ... [pmc.ncbi.nlm.nih.gov]

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